

Initial setup and calibration of the LM10 Microfluidizer

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Compound of Interest

Compound Name: LM10

Cat. No.: B608613

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An In-Depth Technical Guide to the Initial Setup and Calibration of the **LM10** Microfluidizer

For researchers, scientists, and drug development professionals utilizing the **LM10** Microfluidizer, a thorough understanding of its initial setup and calibration is paramount for achieving reproducible, high-quality results. This guide provides a comprehensive overview of the core principles, technical specifications, and procedural workflows for commissioning this high-shear fluid processor.

Principle of Operation

The **LM10** Microfluidizer operates on the principle of fixed-geometry microchannels to create exceptionally high shear rates.[1] A pneumatically driven intensifier pump supplies the desired pressure at a constant rate to the product stream. As the pump travels through its pressure stroke, it drives the product at a constant pressure through precisely defined microchannels within the Interaction Chamber™.[1] This process accelerates the product stream to high velocities, subjecting it to intense shear and impact forces.[2] The result is uniform particle and droplet size reduction, efficient deagglomeration, and high-yield cell disruption.[1] A key advantage of this technology is that the entire product volume experiences identical processing conditions, ensuring consistent and reproducible results.[2]

Technical Specifications

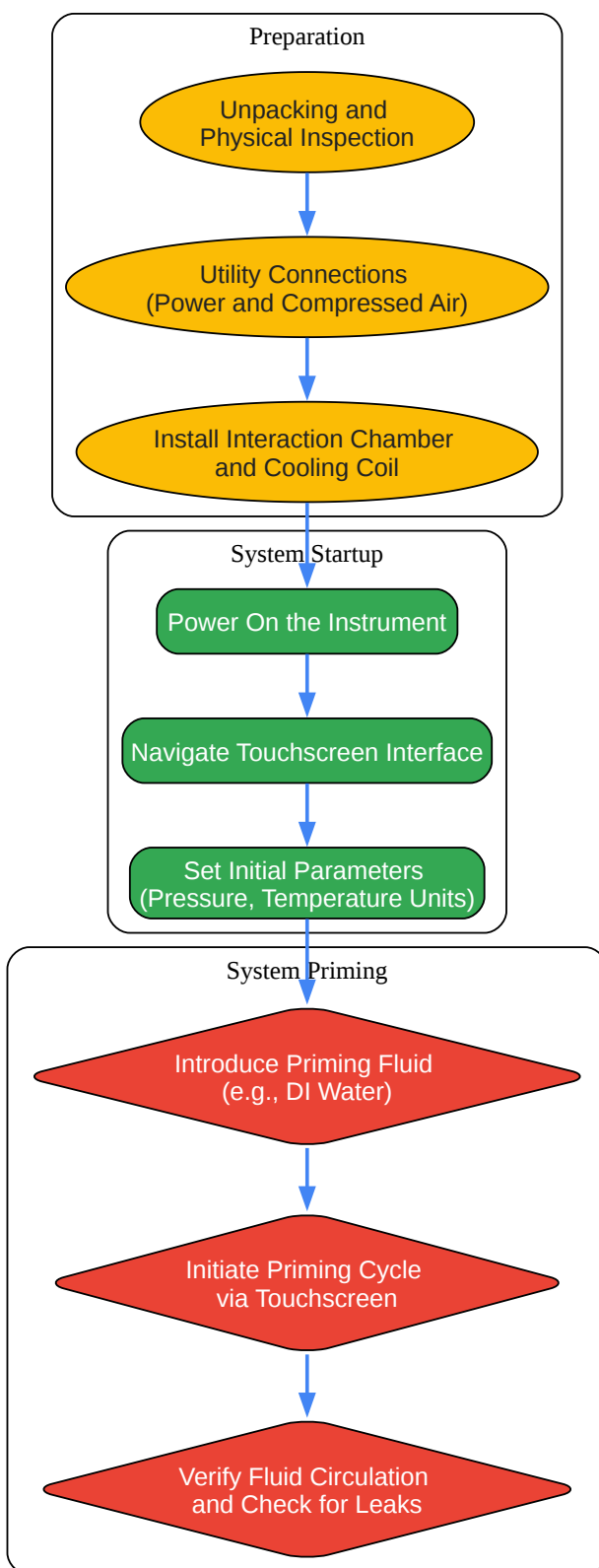
A clear understanding of the **LM10** Microfluidizer's operating parameters is essential for experimental design and implementation. The following table summarizes the key quantitative

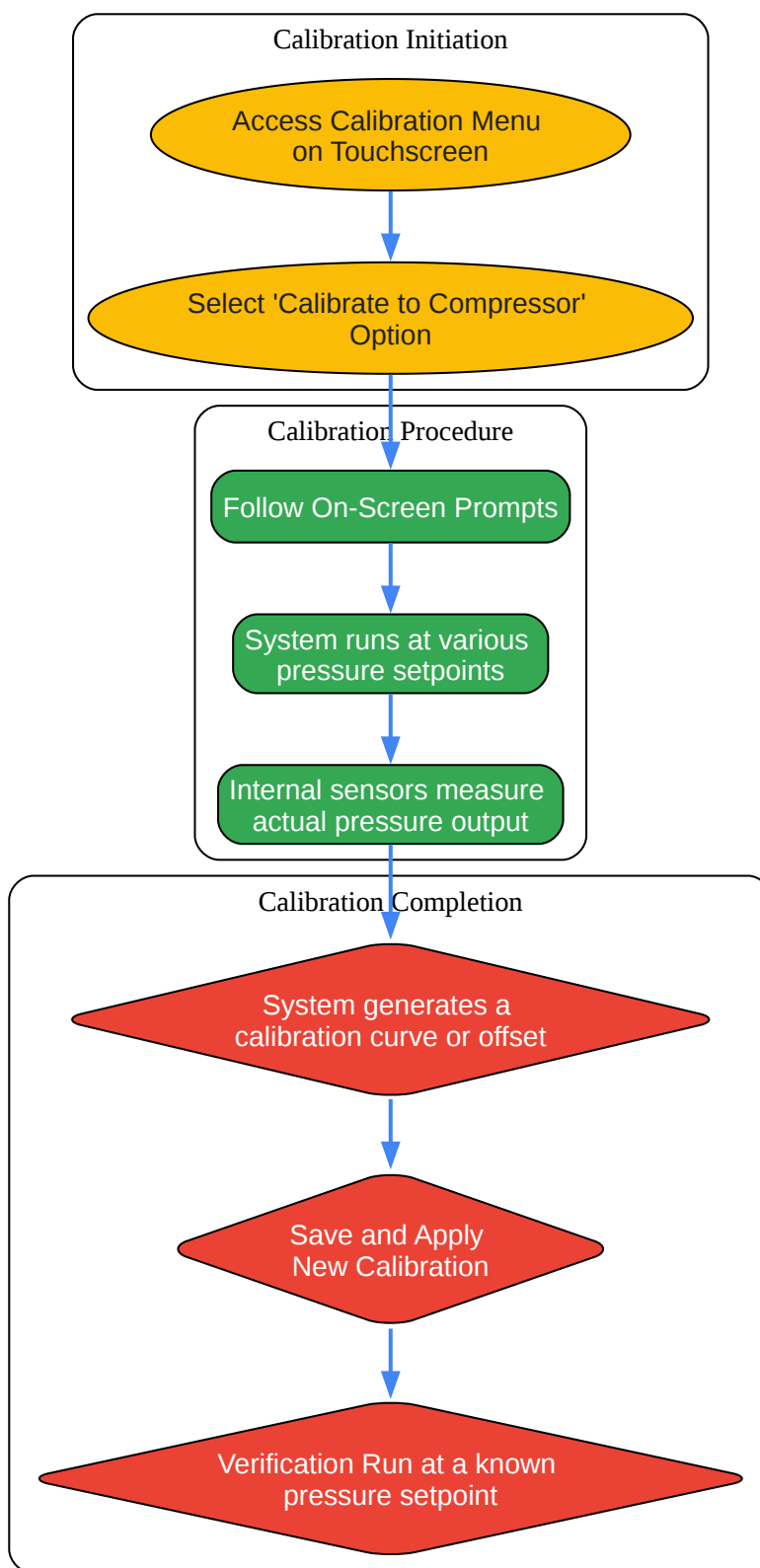
data for the instrument.

Specification	Value
Pressure Range	Up to 23,000 psi (1,586 bar)[3]
Minimum Sample Size	30 ml[3]
Flowrate Range	250 – 600 ml/min[2]
Feed Temperature Range	Maximum of 165°F (75°C)[2]
Electrical Power	85-260VAC, 50/60Hz, 5A[2]
Pump Actuator	Pneumatically Driven[2]
Air Compressor Req.	57 scfm @ 120 psi (27 l/s @ 8.3 bar)[2]
Dimensions (H x W x L)	19" x 19" x 27" (48cm x 48cm x 69cm)[2]
Weight	75 lbs (34 kg)[2]

Initial Setup and Priming

The initial setup of the **LM10** Microfluidizer is a critical first step to ensure safe and effective operation. The following workflow outlines the key stages of this process.





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References

- 1. banebio.com [banebio.com]
- 2. prager-elektronik.at [prager-elektronik.at]
- 3. microfluidics-mpt.com [microfluidics-mpt.com]
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